

Application Note: 1,13-Tridecanolide as a Standard for Analytical Method Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,13-Tridecanolide**

Cat. No.: **B158905**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

1,13-Tridecanolide is a macrocyclic lactone and an odor compound that can be isolated from the angelica root.^[1] Its chemical formula is C₁₃H₂₄O₂ and it has a molecular weight of 212.33 g/mol.^[2] As a high-purity reference material, **1,13-Tridecanolide** is suitable for use as a standard in the development and validation of analytical methods, particularly for the identification and quantification of other macrocyclic lactones or related compounds in various matrices. This document provides detailed protocols and data for utilizing **1,13-Tridecanolide** as an analytical standard.

While **1,13-Tridecanolide** is not a pharmaceutical agent, the methodologies described are applicable to drug development processes, such as in the analysis of formulations, stability studies, and quality control of raw materials where structurally similar compounds may be present.

Physicochemical Properties

A summary of the key physicochemical properties of **1,13-Tridecanolide** is presented in the table below. This information is crucial for the selection of appropriate analytical techniques and parameters.

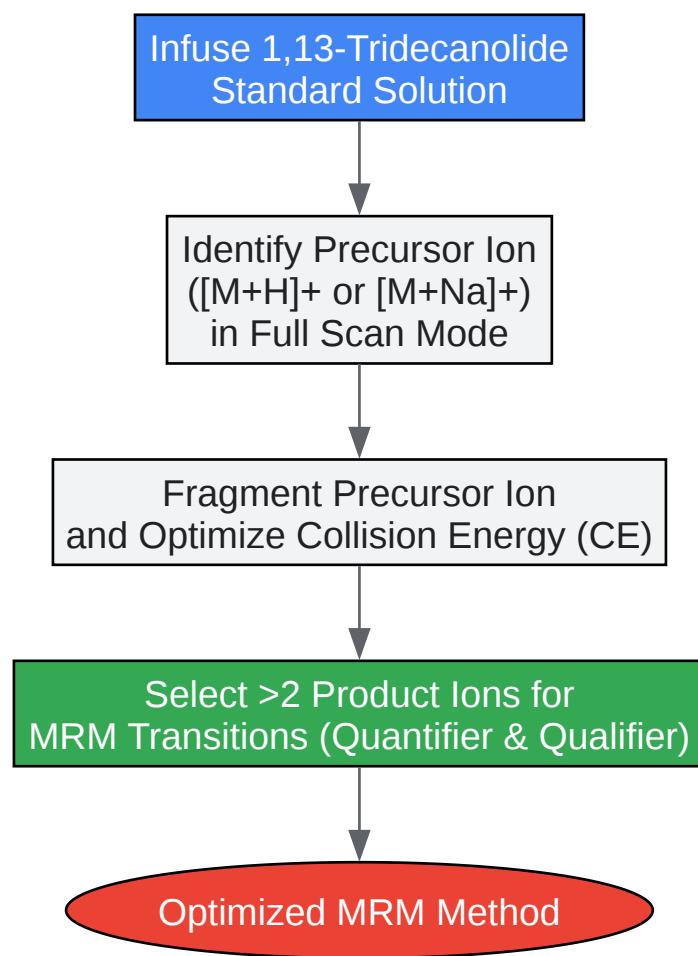
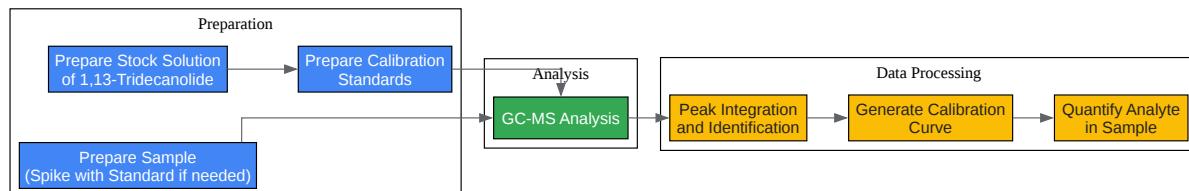
Property	Value	Reference
CAS Number	1725-04-8	[2]
Molecular Formula	C13H24O2	[2]
Molecular Weight	212.33 g/mol	[2]
Appearance	Not specified, typically a solid or oil	-
Solubility	Expected to be soluble in organic solvents like acetonitrile, methanol, and dichloromethane.	General chemical knowledge
Boiling Point	Estimated to be >250 °C	Based on similar macrocyclic lactones

Application: Standard for GC-MS Method Development

Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective technique for the analysis of volatile and semi-volatile compounds like **1,13-Tridecanolide**. This section outlines the protocol for using **1,13-Tridecanolide** to develop a quantitative GC-MS method.

Experimental Workflow for Method Development

The following diagram illustrates the general workflow for developing an analytical method using an external standard like **1,13-Tridecanolide**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Tridecanolide, (S)- | C13H24O2 | CID 13756295 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Note: 1,13-Tridecanolide as a Standard for Analytical Method Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158905#1-13-tridecanolide-as-a-standard-for-analytical-method-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com